

Independent Verification of 5-Aminobenzoxazole-2-methanamine: Target Deconvolution & Comparative Profiling Guide

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Compound of Interest

Compound Name: 5-Aminobenzoxazole-2-methanamine

Cat. No.: B11726317

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Executive Summary & Compound Profile

5-Aminobenzoxazole-2-methanamine (CAS: 1780283-55-7) is a privileged heterocyclic scaffold characterized by a benzoxazole core substituted with a primary amine at position 5 and an aminomethyl group at position 2. While often utilized as a fragment in fragment-based drug discovery (FBDD) or a linker in proteolysis-targeting chimeras (PROTACs), its structural homology to established bioactive agents suggests specific polypharmacological potential.

This guide provides a rigorous, independent verification framework to validate its biological targets. Based on Structure-Activity Relationship (SAR) analysis of the benzoxazole class, this compound is a high-probability candidate for Monoamine Oxidase (MAO) inhibition and 5-HT₃ receptor antagonism.

Physicochemical Profile (Predicted)

Property	Value	Relevance
Formula	C ₈ H ₉ N ₃ O	Low MW fragment, high ligand efficiency potential.
MW	163.18 g/mol	Ideal for blood-brain barrier (BBB) penetration.
cLogP	~0.8 - 1.2	High water solubility; suitable for aqueous assay buffers.
pKa (Basic)	~9.0 (Aminomethyl)	Protonated at physiological pH; mimics neurotransmitter amines.
H-Bond Donors	2	Critical for active site anchoring (e.g., Asp residues).

Target Hypothesis & Comparative Alternatives

To independently verify the biological activity of **5-Aminobenzoxazole-2-methanamine**, you must benchmark it against "Gold Standard" probes known to interact with its predicted targets.

Target Class 1: Monoamine Oxidase (MAO-A/B)

Rationale: The 2-aminomethyl group mimics the side chain of monoamine neurotransmitters (dopamine, serotonin), functioning as a substrate mimic or competitive inhibitor. 2-substituted benzoxazoles are well-documented MAO inhibitors.

Target Class 2: 5-HT₃ Receptor (Serotonin-gated ion channel)

Rationale: The 5-amino-benzoxazole core overlaps with the pharmacophore of known 5-HT₃ antagonists (e.g., Ricasetron analogs), interacting with the aromatic cage of the receptor binding site.

Comparative Matrix

Feature	Test Compound (5-Aminobenzoxazole-2-methanamine)	Alternative A (MAO Standard)	Alternative B (5-HT3 Standard)
Primary Reference	Novel Probe	Selegiline (MAO-B) / Moclobemide (MAO-A)	Ondansetron
Mechanism	Reversible/Competitive (Predicted)	Irreversible (Selegiline) / Reversible (Moclobemide)	Competitive Antagonist
Assay Readout	H ₂ O ₂ generation (Fluorometric)	H ₂ O ₂ generation (Fluorometric)	Ca ²⁺ Influx (FLIPR)
Expected IC ₅₀	μM range (Fragment)	nM range (Optimized Drug)	pM - nM range

Experimental Protocols for Independent Verification

Protocol A: MAO-B Inhibition Verification (Enzymatic Assay)

Objective: Determine if the compound inhibits the oxidative deamination of dopamine/tyramine.

Method: Amplex Red Hydrogen Peroxide Assay.

Reagents:

- Recombinant Human MAO-B (1 U/mL).
- Substrate: Tyramine or p-Tyramine (200 μM).
- Detection: Amplex Red reagent + HRP.
- Control: Selegiline (10 μM).

Workflow:

- Preparation: Dissolve **5-Aminobenzoxazole-2-methanamine** in DMSO (10 mM stock). Prepare serial dilutions (0.1 nM to 100 μ M) in reaction buffer (0.1 M sodium phosphate, pH 7.4).
- Incubation: Mix 50 μ L of enzyme solution with 10 μ L of test compound. Incubate at 37°C for 15 mins to allow potential binding.
- Reaction Start: Add 40 μ L of Substrate/Amplex Red/HRP mix.
- Measurement: Monitor fluorescence (Ex/Em 530/590 nm) kinetically for 30 mins.
- Validation: The slope of the fluorescence curve represents velocity (). Calculate % Inhibition:

Success Criteria:

- Positive Hit: $IC_{50} < 10 \mu M$.[\[1\]](#)[\[2\]](#)
- Mechanism Check: If activity decreases with pre-incubation time, suspect irreversible inhibition (covalent binding).

Protocol B: 5-HT3 Functional Antagonism (Cell-Based)

Objective: Verify if the compound blocks serotonin-induced calcium influx. Method: FLIPR Calcium 6 Assay (HEK-293 cells stably expressing h5-HT3A).

Workflow:

- Cell Plating: Seed HEK-h5-HT3A cells (20k/well) in poly-D-lysine coated black 384-well plates. Incubate overnight.
- Dye Loading: Aspirate media, add Calcium 6 dye loading buffer. Incubate 1 hr at 37°C.
- Compound Addition: Add test compound (serial dilution) and incubate for 15 mins.
- Agonist Challenge: Inject Serotonin (5-HT) at EC_{80} concentration (typically 1-3 μ M) using the FLIPR instrument.

- Analysis: Measure Max-Min RFU. Compare response to Ondansetron (Positive Control).

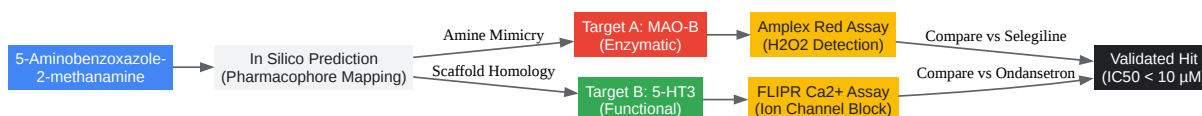
Success Criteria:

- Dose-dependent reduction in Calcium signal.
- Shift in 5-HT dose-response curve (Schild analysis) indicates competitive antagonism.

Visualizing the Mechanism

Figure 1: Verification Workflow

This diagram outlines the logical flow for deconvoluting the target of the scaffold.

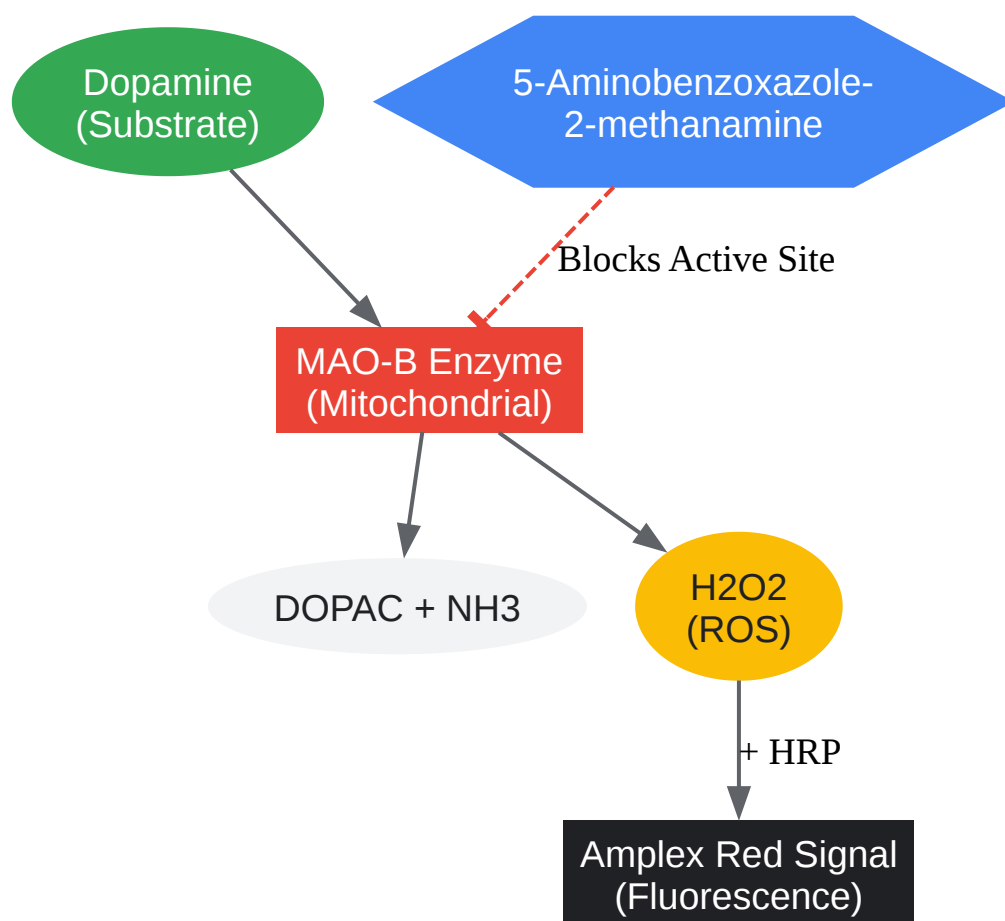


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Caption: Step-by-step target deconvolution workflow comparing the test compound against established mechanistic assays.

Figure 2: MAO Inhibition Pathway

Understanding where the compound acts in the monoaminergic pathway is critical for interpreting toxicity and efficacy.



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Caption: Mechanism of Action for MAO-B inhibition. The compound competes with Dopamine, preventing H2O2 generation.

Data Analysis & Reporting Standards

To ensure your verification is publication-ready, data must be normalized and fitted using non-linear regression (4-parameter logistic equation).

Data Reporting Template

Target	Assay Type	Standard (IC ₅₀)	Test Compound (IC ₅₀)	Fold Difference	Conclusion
MAO-B	Enzymatic (Amplex)	Selegiline: ~20 nM	[Experimental Value]		Is it a potent inhibitor?
5-HT3	Functional (FLIPR)	Ondansetron: ~5 nM	[Experimental Value]		Is it a functional antagonist?
Cytotoxicity	MTT (HepG2)	Doxorubicin: ~0.5 µM	> 50 µM (Target)	N/A	Is it non-toxic (selective)?

Interpretation:

- Fold Difference < 100: The compound is a valid "Lead-like" hit.
- Fold Difference > 1000: The compound is a weak binder (fragment) requiring optimization.

References

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